

# Infrared (IR) spectrum of 5-Chloro-2-(methylthio)pyrimidine

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## Compound of Interest

Compound Name: 5-Chloro-2-(methylthio)pyrimidine

Cat. No.: B1599195

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An In-Depth Technical Guide to the Infrared (IR) Spectrum of **5-Chloro-2-(methylthio)pyrimidine**

## Authored by: Gemini, Senior Application Scientist Abstract

This technical guide provides a comprehensive analysis of the infrared (IR) spectrum of **5-Chloro-2-(methylthio)pyrimidine**, a heterocyclic compound of significant interest in medicinal chemistry and synthetic applications.<sup>[1]</sup> Designed for researchers, scientists, and drug development professionals, this document details the theoretical underpinnings of the molecule's vibrational spectroscopy, a robust experimental protocol for acquiring high-quality spectral data, and a detailed interpretation of its characteristic absorption bands. By integrating field-proven insights with established spectroscopic principles, this guide serves as an essential resource for the structural elucidation, quality control, and analytical validation of this important pyrimidine derivative.

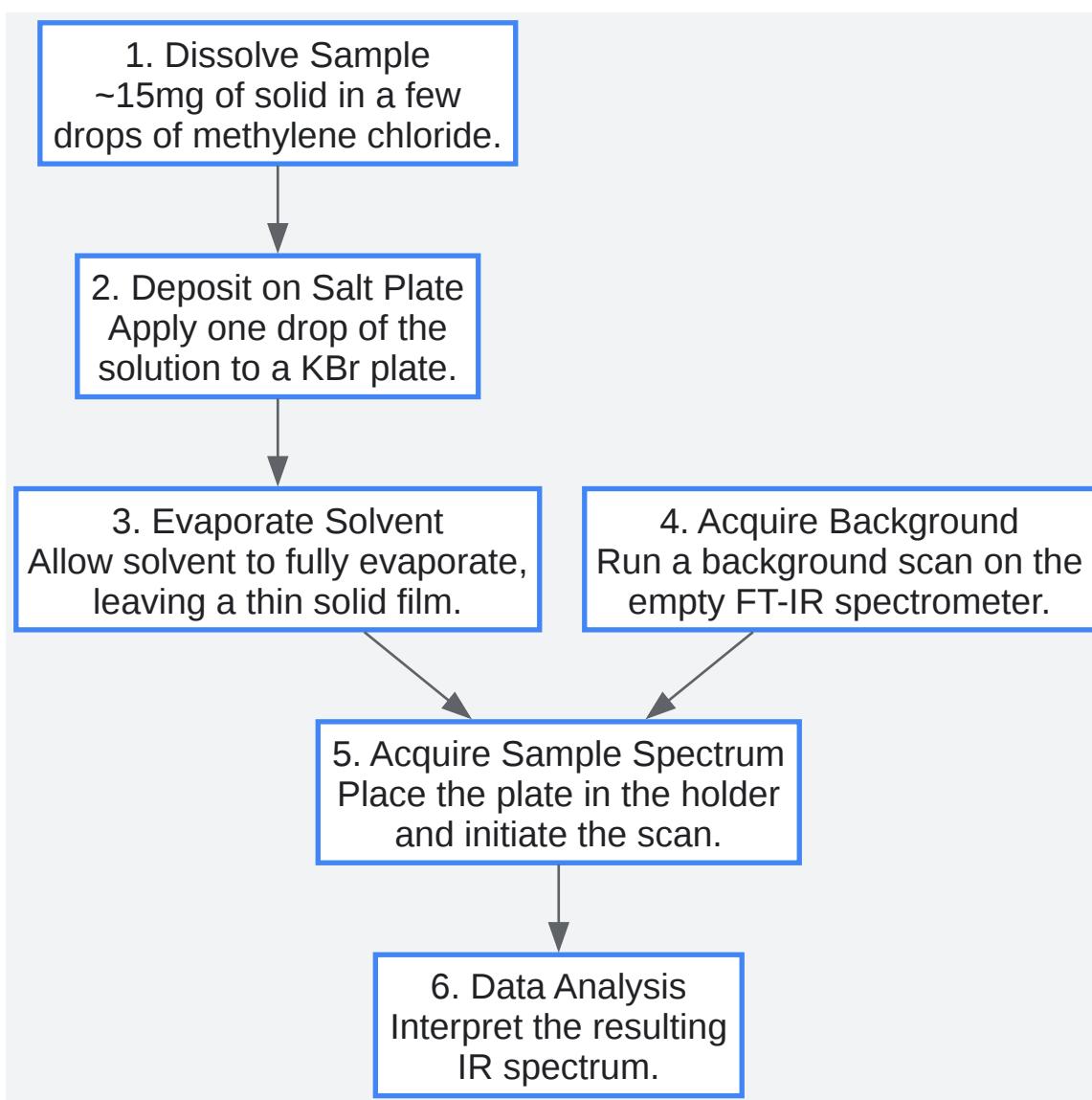
## Introduction: The Significance of 5-Chloro-2-(methylthio)pyrimidine

**5-Chloro-2-(methylthio)pyrimidine** (CAS No: 38275-42-2, Molecular Formula: C<sub>5</sub>H<sub>5</sub>ClN<sub>2</sub>S) is a multifunctional pyrimidine scaffold.<sup>[2]</sup> Pyrimidine derivatives are foundational components in numerous biologically active molecules, including nucleotides and a wide array of pharmaceuticals such as anticancer and antibacterial agents.<sup>[3][4]</sup> The specific combination of

a chloro-substituent, a methylthio group, and the pyrimidine core makes this compound a versatile intermediate for synthesizing more complex molecules in drug discovery programs.[2][4]

Infrared (IR) spectroscopy is an indispensable analytical technique in this context. It is a rapid, non-destructive method that provides a unique molecular "fingerprint," allowing for unambiguous confirmation of a molecule's identity and the functional groups it contains.[5][6] For a compound like **5-Chloro-2-(methylthio)pyrimidine**, IR spectroscopy is critical for verifying its synthesis, assessing its purity, and ensuring its integrity throughout the drug development pipeline.

Below is the molecular structure of **5-Chloro-2-(methylthio)pyrimidine**.



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